

# Application Notes and Protocols for Oral Gavage of PF-4136309 in Rats

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## Compound of Interest

Compound Name: PF-4136309

Cat. No.: B3158423

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## Introduction

**PF-4136309**, also known as INCB8761, is a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2).<sup>[1][2][3]</sup> CCR2 and its primary ligand, monocyte chemoattractant protein-1 (MCP-1 or CCL2), play a crucial role in the recruitment of monocytes and macrophages to sites of inflammation and tumorigenesis.<sup>[4][5]</sup> By blocking the CCL2/CCR2 signaling axis, **PF-4136309** has been investigated for its potential therapeutic benefits in various inflammatory diseases and cancers.<sup>[2][6]</sup> These application notes provide detailed protocols for the preparation and oral gavage administration of **PF-4136309** in rats for preclinical research.

## Data Presentation

### In Vitro Potency of PF-4136309

Target	Species	IC50 (nM)	Assay Type
CCR2	Human	5.2	Binding Assay
CCR2	Mouse	17	Binding Assay
CCR2	Rat	13	Binding Assay
Chemotaxis	Human	3.9	Chemotaxis Assay
Chemotaxis	Mouse	16	Chemotaxis Assay
Chemotaxis	Rat	2.8	Chemotaxis Assay
Calcium Mobilization	-	3.3	Signaling Assay
ERK Phosphorylation	-	0.5	Signaling Assay

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)

## Pharmacokinetic Parameters of PF-4136309 in Rats (Oral Administration)

Parameter	Value	Unit	Dosing
Bioavailability	78	%	Oral
Tmax (Time to Peak Concentration)	1.2	hours	Oral
Half-life (t1/2)	2.5	hours	Intravenous

Data from a study involving oral administration.[\[1\]](#)[\[7\]](#)

## Experimental Protocols

### Formulation of PF-4136309 for Oral Gavage

**PF-4136309** is sparingly soluble in aqueous solutions and requires a suitable vehicle for oral administration.[\[9\]](#) Below are several recommended formulation protocols. The choice of vehicle may depend on the specific experimental requirements and institutional guidelines.

### Protocol 1: Ethanol, PEG300, Tween-80, and Saline Formulation

This protocol yields a clear solution suitable for oral gavage.

Materials:

- **PF-4136309** powder
- Ethanol (200 proof)
- PEG300
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile tubes and syringes

Procedure (for a 1 mL working solution):

- Prepare a stock solution of **PF-4136309** in ethanol (e.g., 50 mg/mL).
- In a sterile tube, add 100  $\mu$ L of the ethanol stock solution.
- Add 400  $\mu$ L of PEG300 and mix thoroughly.
- Add 50  $\mu$ L of Tween-80 and mix until the solution is homogeneous.
- Add 450  $\mu$ L of sterile saline to bring the final volume to 1 mL.
- Vortex the final solution to ensure it is well-mixed before administration.

### Protocol 2: Corn Oil Formulation

Materials:

- **PF-4136309** powder
- Ethanol (200 proof)

- Corn oil
- Sterile tubes and syringes

Procedure (for a 1 mL working solution):

- Prepare a stock solution of **PF-4136309** in ethanol (e.g., 50 mg/mL).
- In a sterile tube, add 100  $\mu$ L of the ethanol stock solution.
- Add 900  $\mu$ L of corn oil and mix thoroughly until a uniform suspension is achieved.

#### Protocol 3: SBE- $\beta$ -CD in Saline Formulation

Materials:

- **PF-4136309** powder
- Ethanol (200 proof)
- 20% (w/v) Captisol® (SBE- $\beta$ -CD) in sterile saline
- Sterile tubes and syringes

Procedure (for a 1 mL working solution):

- Prepare a stock solution of **PF-4136309** in ethanol (e.g., 50 mg/mL).
- In a sterile tube, add 100  $\mu$ L of the ethanol stock solution.
- Add 900  $\mu$ L of 20% SBE- $\beta$ -CD in saline and mix thoroughly.

## Oral Gavage Administration Protocol in Rats

This protocol outlines the standard procedure for administering a compound via oral gavage to rats.

Materials:

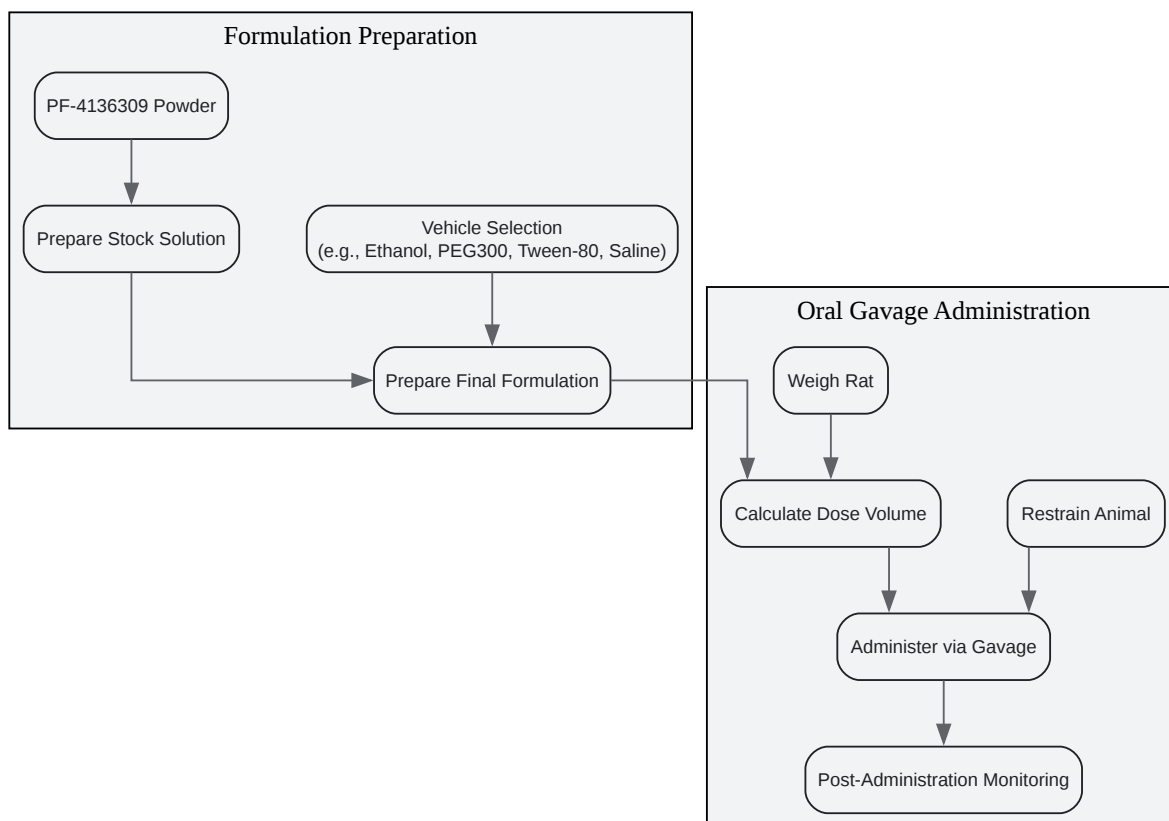
- Prepared **PF-4136309** formulation
- Appropriately sized oral gavage needle (16-18 gauge with a ball tip for adult rats)
- Syringe (1-3 mL)
- Animal scale
- Personal Protective Equipment (PPE): gloves, lab coat, eye protection

#### Procedure:

- Animal Preparation:
  - Weigh the rat to determine the accurate dosing volume. A common dosing volume is 5-10 mL/kg.
  - Properly restrain the rat to immobilize the head and align it with the body.[\[10\]](#) This can be achieved by gently scruffing the back of the neck.
- Gavage Needle Measurement:
  - Measure the correct insertion length by placing the tip of the gavage needle at the rat's last rib and the hub at the corner of the mouth.[\[10\]](#) Mark the needle at the level of the incisors to ensure proper depth and avoid insertion into the trachea.
- Administration:
  - Attach the syringe containing the calculated dose of **PF-4136309** formulation to the gavage needle.
  - Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth towards the esophagus.[\[10\]](#)
  - The needle should pass smoothly without resistance. If the animal struggles or gasps, the needle may be in the trachea and should be immediately withdrawn.[\[10\]](#)
  - Once the needle is at the predetermined depth, slowly administer the formulation.

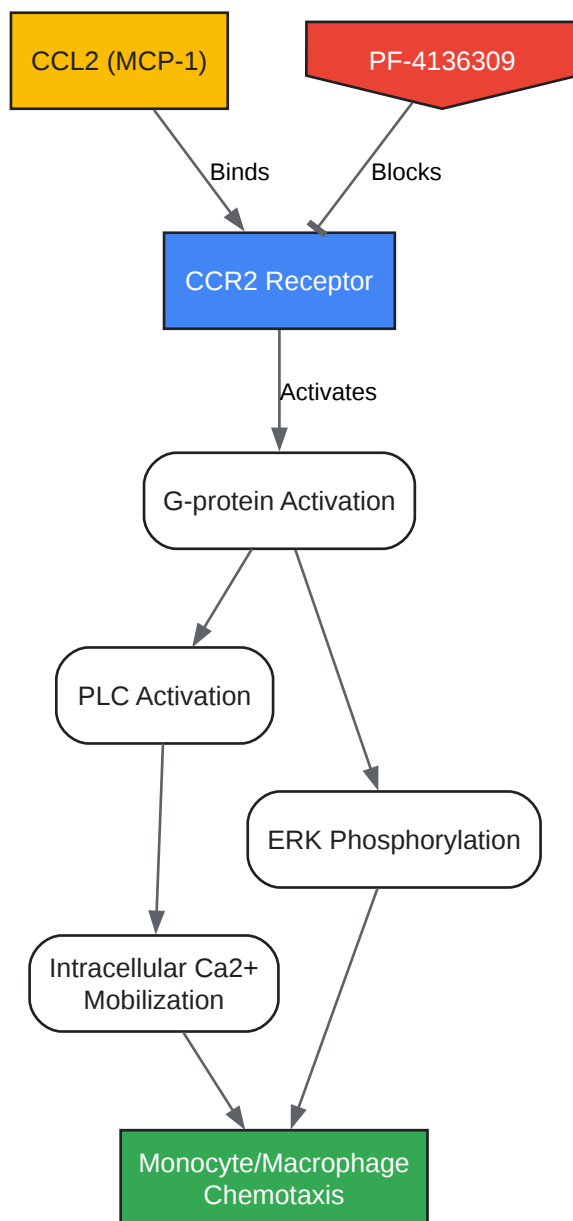
- Post-Administration Monitoring:
  - Carefully remove the gavage needle.
  - Return the rat to its cage and monitor for any signs of distress, such as difficulty breathing or lethargy.

## Visualizations



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Caption: Experimental workflow for **PF-4136309** oral gavage in rats.



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Caption: **PF-4136309** mechanism of action on the CCR2 signaling pathway.

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